

# Application Notes and Protocols for C-P11 in Tube Formation Assays

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## Compound of Interest

Compound Name: CBO-P11  
Cat. No.: B12387859

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These application notes provide a comprehensive guide for utilizing **CBO-P11**, a potent antagonist of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), in tube formation assays. This document outlines the mechanism of action, provides detailed experimental protocols, and presents data in a structured format to facilitate the assessment of **CBO-P11**'s anti-angiogenic potential.

## Introduction to CBO-P11

**CBO-P11** is a synthetic peptide that acts as a competitive inhibitor of Vascular Endothelial Growth Factor (VEGF) by binding to its primary receptor, VEGFR-2.<sup>[1][2]</sup> By blocking the interaction between VEGF and VEGFR-2, **CBO-P11** effectively inhibits downstream signaling pathways that are crucial for angiogenesis, the physiological process through which new blood vessels form from pre-existing ones.<sup>[1]</sup> This inhibitory action makes **CBO-P11** a valuable tool for studying angiogenesis and a potential candidate for therapeutic strategies aimed at controlling pathological neovascularization, such as in tumor growth and metastasis.

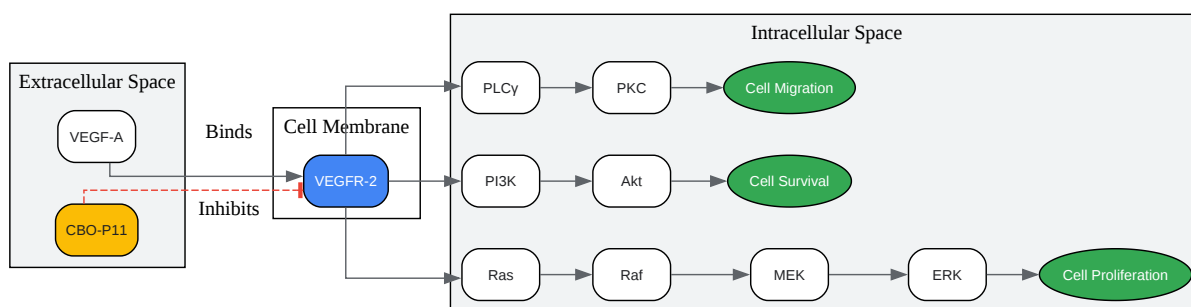
## Mechanism of Action: Inhibition of VEGFR-2 Signaling

Angiogenesis is a complex process orchestrated by a variety of signaling molecules, with the VEGF/VEGFR-2 pathway playing a central role. The binding of VEGF-A to VEGFR-2 on

endothelial cells triggers receptor dimerization and autophosphorylation of specific tyrosine residues in the cytoplasmic domain. This activation initiates a cascade of downstream signaling events that promote endothelial cell proliferation, migration, survival, and ultimately, the formation of new blood vessels.

**CBO-P11** exerts its anti-angiogenic effects by directly competing with VEGF for binding to VEGFR-2, thereby preventing the activation of these critical downstream pathways.

Below is a diagram illustrating the VEGFR-2 signaling pathway and the inhibitory action of **CBO-P11**.



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Caption: VEGFR-2 signaling pathway and **CBO-P11**'s point of inhibition.

## Quantitative Data on CBO-P11 Activity

The inhibitory effects of **CBO-P11** on key endothelial cell functions have been quantified, providing essential data for experimental design.

Table 1: Inhibitory Concentration (IC<sub>50</sub>) of **CBO-P11** on Endothelial Cell Functions

Parameter	IC50 Value	Cell Type
VEGF Binding to VEGFR-1	700 nM	Not Specified
VEGF Binding to VEGFR-2	1.3 $\mu$ M	Not Specified
Cell Proliferation	5.8 $\mu$ M	Not Specified
Cell Migration	8.2 $\mu$ M	Not Specified

Data presented in this table is based on available product information. Specific cell types and experimental conditions may influence the observed IC50 values.

Table 2: Exemplary Quantitative Data of **CBO-P11** in a Tube Formation Assay

The following table provides an example of how to present quantitative data from a tube formation assay with **CBO-P11**. These are representative data and will vary based on experimental conditions.

Treatment	Total Tube Length ( $\mu$ m)	Number of Branch Points	Number of Meshes	--- --- ---
Vehicle Control (0.1% DMSO)	4500 $\pm$ 350	45 $\pm$ 5	30 $\pm$ 4	<b>CBO-P11</b> (1 $\mu$ M)
32 $\pm$ 4	21 $\pm$ 3	<b>CBO-P11</b> (5 $\mu$ M)	1800 $\pm$ 210	15 $\pm$ 3
10 $\pm$ 2	<b>CBO-P11</b> (10 $\mu$ M)	800 $\pm$ 150	5 $\pm$ 2	2 $\pm$ 1
Positive Control (e.g., Suramin)	950 $\pm$ 120	6 $\pm$ 2	3 $\pm$ 1	

Data are presented as mean  $\pm$  standard deviation.

## Experimental Protocol: Tube Formation Assay

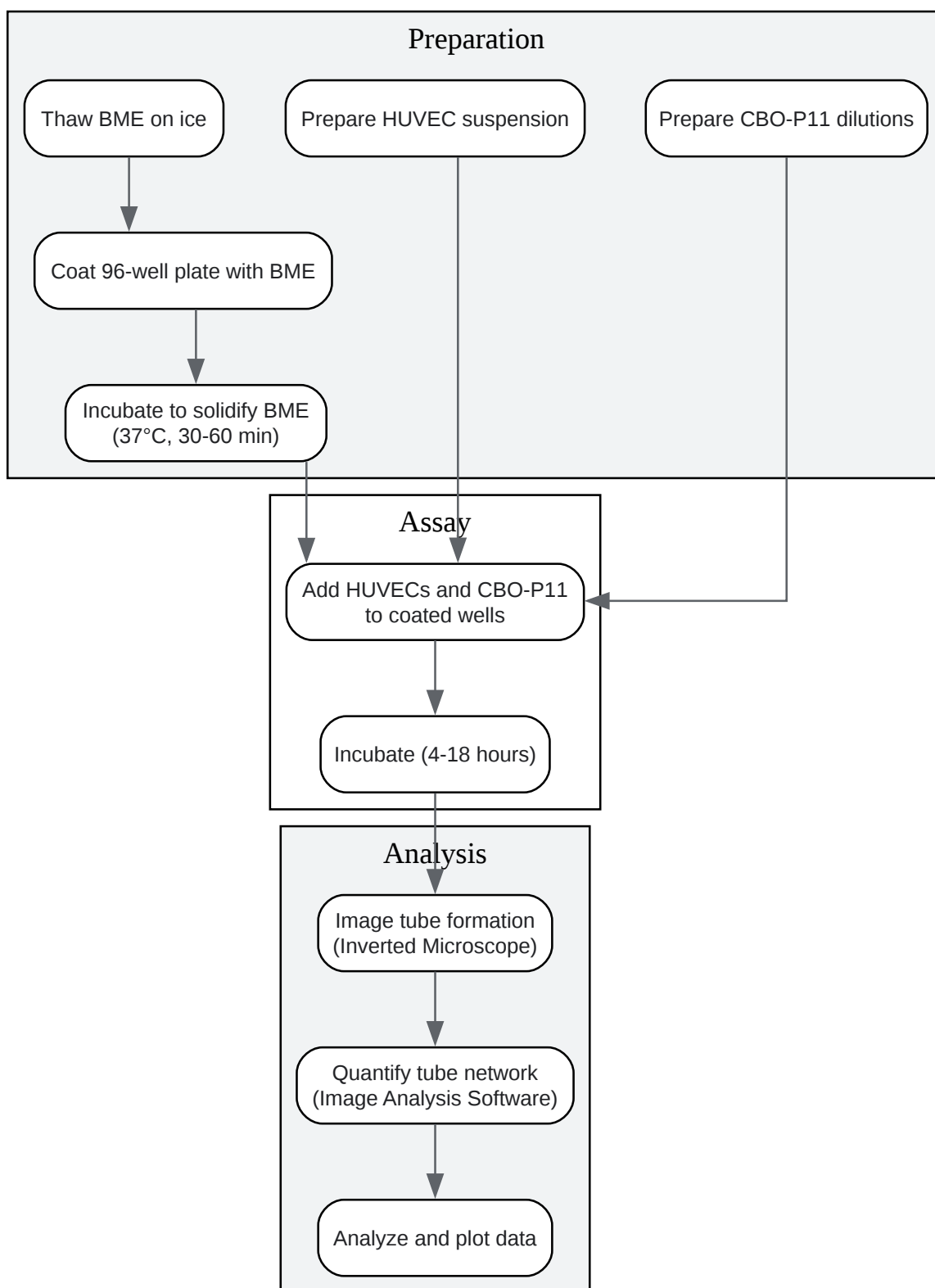
This protocol provides a detailed methodology for assessing the anti-angiogenic effects of **CBO-P11** using an in vitro tube formation assay with Human Umbilical Vein Endothelial Cells (HUVECs).

Materials:

- Human Umbilical Vein Endothelial Cells (HUVECs)
- Endothelial Cell Growth Medium (e.g., EGM-2)
- Basement Membrane Extract (BME), such as Matrigel®

- **CBO-P11** (lyophilized powder)
- Sterile, nuclease-free water or appropriate solvent for **CBO-P11** reconstitution
- 96-well tissue culture plates
- Pipettes and sterile tips
- Incubator (37°C, 5% CO<sub>2</sub>)
- Inverted microscope with a camera
- Image analysis software (e.g., ImageJ with Angiogenesis Analyzer plugin)

Experimental Workflow:



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## References

- 1. Tumor endothelial cell tube-formation model for determining anti-angiogenic activity of a tRNA synthetase cytokine - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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